

Picoxystrobin Application Timing Optimization: A Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Picoxystrobin*

Cat. No.: *B033183*

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the application timing of **picoxystrobin** for effective disease control. The information is presented in a question-and-answer format, supplemented with troubleshooting guides, quantitative data, detailed experimental protocols, and visual diagrams to address specific issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **picoxystrobin** and how does it influence application timing?

A1: **Picoxystrobin** is a systemic and translaminar fungicide belonging to the Quinone outside Inhibitor (QoI) group (FRAC Group 11).^[1] Its primary mode of action is the inhibition of mitochondrial respiration in fungi by blocking electron transfer at the Qo center of the cytochrome bc1 complex.^{[1][2]} This disruption of energy production ultimately inhibits fungal growth and reproduction. As a preventative and curative fungicide, its application timing is crucial.^[1] For optimal results, **picoxystrobin** should be applied before or in the early stages of disease development to protect the crop. Its systemic nature allows it to move within the plant, but this movement is not instantaneous. Therefore, protective applications are generally more effective than curative ones.

Q2: What are the key target diseases for **picoxystrobin** in major crops like wheat, soybean, and corn?

A2: **Picoxystrobin** is effective against a broad spectrum of fungal diseases in various crops.[1] In wheat, it is commonly used to control Septoria tritici blotch (*Zymoseptoria tritici*), brown rust, and tan spot.[3] For soybeans, a primary target is Asian soybean rust (*Phakopsora pachyrhizi*). In corn, it is effective against gray leaf spot (*Cercospora zeae-maydis*).[4]

Q3: At which crop growth stages should **picoxystrobin** be applied for optimal disease control?

A3: The optimal application timing depends on the crop, the target disease, and environmental conditions.

- Wheat: For Septoria tritici blotch, applications are often recommended at Growth Stage (GS) 31-32 (first to second node) and/or GS 39 (flag leaf ligule just visible) to protect the upper leaves which are critical for yield.[3]
- Soybean: For Asian soybean rust, applications between the R1 (beginning flowering) and R5 (beginning seed) growth stages are common. The decision on the precise timing within this window depends on disease pressure and forecasting models.[5][6]
- Corn: For gray leaf spot, the most effective application window is typically between tasseling (VT) and the early reproductive stages (R1-R2).[4][7]

Troubleshooting Guide

Issue	Potential Cause(s)	Troubleshooting Steps
Poor disease control after picoxystrobin application.	Incorrect Application Timing: Application was made too late after the disease was already well-established.	Scout fields regularly and apply picoxystrobin preventatively or at the very first sign of disease. Utilize disease forecasting models to predict infection periods.
Fungicide Resistance: The target pathogen population may have developed resistance to QoI fungicides.	Rotate picoxystrobin with fungicides from different FRAC groups. Avoid sequential applications of QoI fungicides.	
Environmental Factors: Heavy rainfall shortly after application may have washed off the product. High temperatures and UV radiation can degrade the active ingredient.	Check the rainfastness information for the specific picoxystrobin formulation. Aim for a rain-free period of at least 1-2 hours after application. [8] [9] Avoid spraying during the hottest part of the day.	
Improper Application Technique: Poor spray coverage, incorrect nozzle selection, or improper calibration can lead to reduced efficacy.	Ensure proper sprayer calibration. Use appropriate nozzles and water volume to achieve thorough coverage of the plant canopy.	
Phytotoxicity symptoms observed on the crop after application.	Tank-Mix Incompatibility: Picoxystrobin was tank-mixed with an incompatible pesticide or adjuvant.	Always perform a jar test before tank-mixing products to check for physical compatibility. [10] Consult product labels for known incompatibilities.
Adverse Environmental Conditions: Application during periods of high heat and	Avoid applying picoxystrobin during extreme weather conditions.	

humidity can increase the risk of crop injury.

Unexpectedly short residual activity.

Rapid Crop Growth: In periods of rapid plant growth, new, unprotected foliage may emerge, giving the appearance of short residual activity.

Consider the growth rate of the crop and the need for subsequent applications to protect new growth.

Environmental Degradation: High temperatures and intense sunlight can accelerate the breakdown of the fungicide.

Factor in environmental conditions when determining re-application intervals.

Data Presentation

Table 1: Efficacy of **Picoxystrobin** and Other Fungicides on Septoria Tritici Blotch in Wheat

Fungicide Treatment	Application Timing (Growth Stage)	Disease Severity (%)	Yield (t/ha)	Yield Increase over Untreated (%)
Untreated Control	-	9.5	5.8	-
Picoxystrobin	GS31	4.2	6.5	12.1
Picoxystrobin + Prothioconazole	GS31 + GS39	1.6	6.7	15.5
Tebuconazole	GS31 + GS39	2.1	6.6	13.8

Data synthesized from field trials on susceptible wheat varieties under moderate to high disease pressure.[\[3\]](#)[\[11\]](#)

Table 2: Efficacy of **Picoxystrobin** on Gray Leaf Spot in Corn

Fungicide Treatment	Application Timing (Growth Stage)	Gray Leaf Spot Severity on Ear Leaf (%)	Yield (bu/ac)
Untreated Control	-	13.8	216.7
Picoxystrobin	V12	5.2	220.9
Picoxystrobin	R1	7.8	223.9
Picoxystrobin + Tebuconazole	R1	4.5	225.1

Data compiled from multiple university field trials.[\[7\]](#)

Table 3: Pre-Harvest Intervals (PHI) for **Picoxystrobin**

Crop	Pre-Harvest Interval (Days)
Wheat	30-45
Soybean	21-30
Corn (grain and stover)	7
Corn (forage)	7

PHI values can vary by formulation and local regulations. Always consult the product label.[\[12\]](#)
[\[13\]](#)[\[14\]](#)

Experimental Protocols

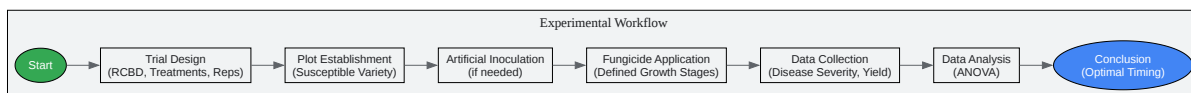
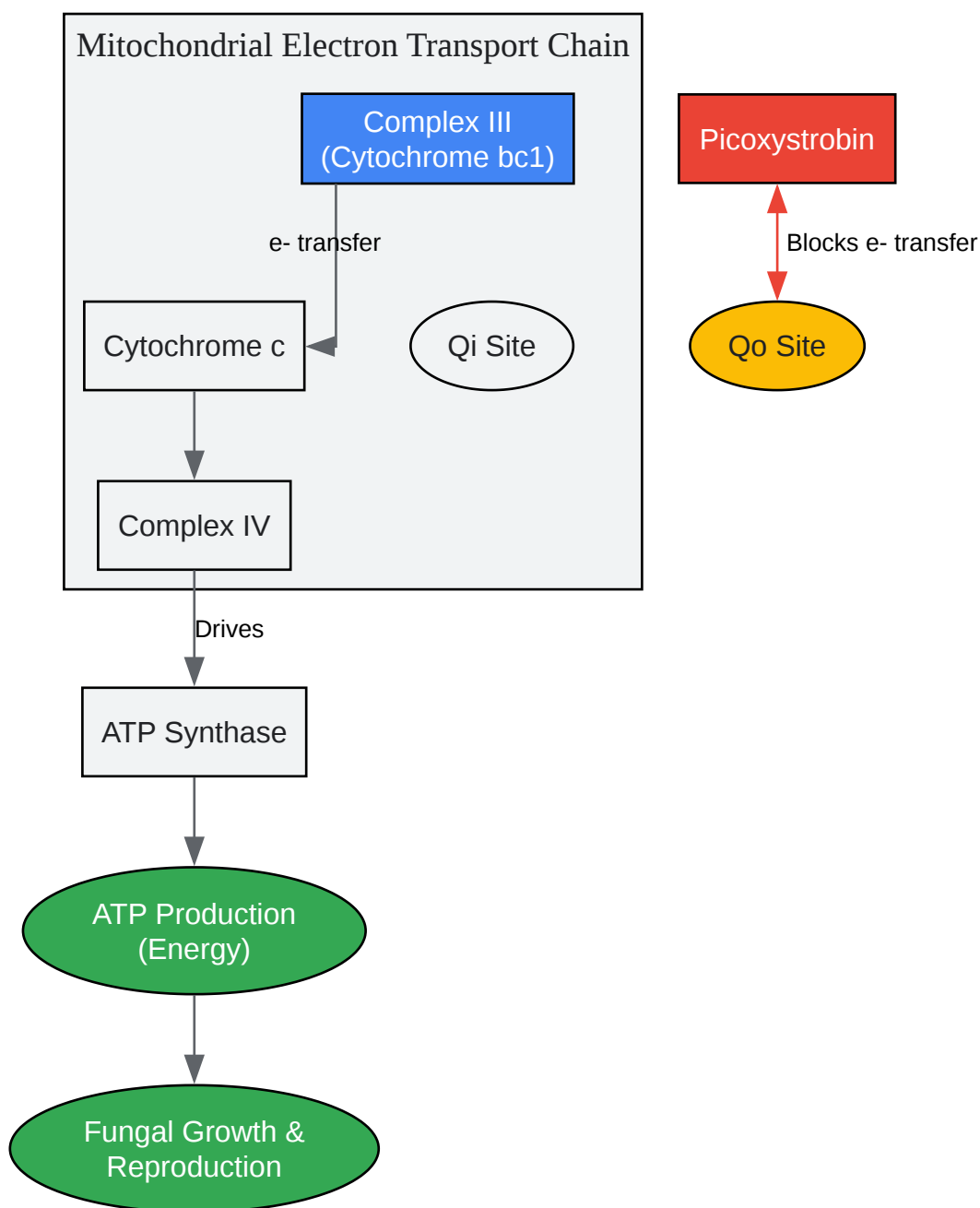
Protocol for Determining Optimal **Picoxystrobin** Application Timing in a Field Trial

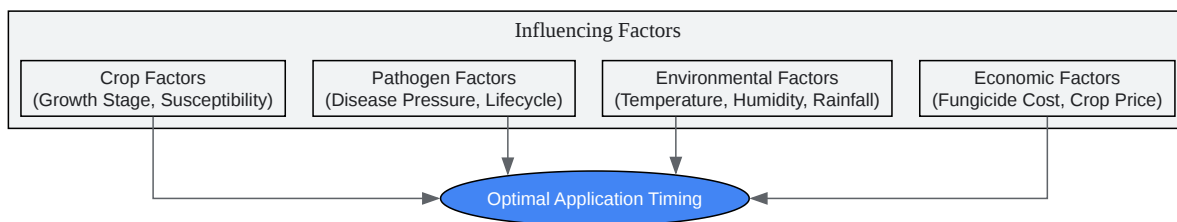
- Objective: To determine the effect of different **picoxystrobin** application timings on disease severity and crop yield.
- Experimental Design:
 - Utilize a Randomized Complete Block Design (RCBD) with a minimum of four replications.

- Include an untreated control for comparison.
- Treatments should consist of **picoxystrobin** applications at different, clearly defined crop growth stages (e.g., for wheat: GS31, GS32, GS39, GS59).
- Plot Establishment and Maintenance:
 - Select a field with a history of the target disease and uniform soil characteristics.
 - Use a susceptible crop variety to ensure adequate disease pressure.
 - Maintain standard agronomic practices (fertilization, weed control, etc.) uniformly across all plots, excluding the application of other fungicides that could interfere with the results.
- Inoculation (if necessary):
 - If natural disease pressure is unreliable, artificial inoculation with the target pathogen may be necessary to ensure a uniform disease outbreak.
- Fungicide Application:
 - Calibrate the sprayer accurately to deliver the specified dose of **picoxystrobin**.
 - Apply treatments at the predetermined crop growth stages. Record the date, time, and weather conditions for each application.
- Data Collection:
 - Disease Assessment: Periodically assess disease severity on a standardized rating scale (e.g., percentage of leaf area affected) on a set number of plants per plot. Assessments should be conducted by the same person to maintain consistency.
 - Yield Data: At crop maturity, harvest the center rows of each plot and determine the grain yield, adjusting for moisture content.
 - Grain Quality: If relevant, assess grain quality parameters.
- Data Analysis:

- Perform an Analysis of Variance (ANOVA) on the disease severity and yield data to determine statistically significant differences between treatments.
- Use mean separation tests (e.g., Tukey's HSD) to compare individual treatment means.

Mandatory Visualization





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fao.org [fao.org]
- 2. microbe-investigations.com [microbe-investigations.com]
- 3. farmtrials.com.au [farmtrials.com.au]
- 4. Agronomy eUpdate June 28th, 2019 : Issue 755 [eupdate.agronomy.ksu.edu]
- 5. uaex.uada.edu [uaex.uada.edu]
- 6. mdpi.com [mdpi.com]
- 7. Summary of Foliar Fungicide Applications on Gray Leaf Spot and Yield of Corn in Iowa in 2019 | Integrated Crop Management [crops.extension.iastate.edu]
- 8. The Rainfastness of Pesticides - WCTA Online [wcta-online.com]
- 9. Rainfastness of Pesticides // Missouri Environment and Garden News Article // Integrated Pest Management, University of Missouri [ipm.missouri.edu]
- 10. Preharvest Weed Control | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
- 11. hartfieldsite.org.au [hartfieldsite.org.au]

- 12. extension.sdstate.edu [extension.sdstate.edu]
- 13. Pre-harvest Restrictions for Fungicides | Integrated Crop Management [crops.extension.iastate.edu]
- 14. Agronomy eUpdate August 29th, 2025 : Issue 1068 [eupdate.agronomy.ksu.edu]
- To cite this document: BenchChem. [Picoxystrobin Application Timing Optimization: A Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b033183#optimization-of-picoxystrobin-application-timing-for-disease-control>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com